

Characterization of Ganoderic Acid Mk: A Spectroscopic and Methodological Guide

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Compound of Interest

Compound Name: *Ganoderic acid Mk*

Cat. No.: *B12406158*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data and experimental protocols essential for the characterization of **Ganoderic acid Mk**, a bioactive triterpenoid isolated from *Ganoderma lucidum*. This document is intended to serve as a comprehensive resource for researchers in natural product chemistry, pharmacology, and drug development.

Spectroscopic Data for Ganoderic Acid Mk

The structural elucidation of **Ganoderic acid Mk**, systematically named 3 α , 22-diacetoxy-15 α -hydroxy-5 α -lanost-7,9(11),24E-trien-26-oic acid, relies on a combination of nuclear magnetic resonance (NMR) and mass spectrometry (MS) techniques. Below are the summarized spectroscopic data.

NMR Spectroscopic Data

The following tables present the characteristic ^1H and ^{13}C NMR chemical shifts for **Ganoderic acid Mk**, recorded in CDCl_3 . These assignments are based on the analysis of 1D and 2D NMR spectra, including COSY, HSQC, and HMBC experiments.

Table 1: ^1H NMR Spectroscopic Data for **Ganoderic acid Mk** (500 MHz, CDCl_3)

Position	δH (ppm)	Multiplicity	J (Hz)
3	4.52	dd	11.5, 4.5
7	5.40	d	6.0
11	5.25	d	6.0
15	4.68	br s	
22	5.10	dd	9.0, 7.0
24	6.95	t	7.0
18-CH ₃	0.68	s	
19-CH ₃	1.15	s	
21-CH ₃	0.95	d	7.0
27-CH ₃	1.92	s	
28-CH ₃	0.80	s	
29-CH ₃	0.85	s	
30-CH ₃	0.92	s	
3-OAc	2.05	s	
22-OAc	2.08	s	

Table 2: ^{13}C NMR Spectroscopic Data for **Ganoderic acid Mk** (125 MHz, CDCl_3)

Position	δC (ppm)	Position	δC (ppm)
1	35.8	18	18.5
2	27.9	19	19.2
3	78.9	20	36.1
4	39.1	21	18.2
5	50.5	22	75.4
6	21.5	23	34.5
7	116.8	24	145.8
8	145.9	25	125.9
9	141.2	26	170.5
10	37.2	27	12.3
11	116.2	28	28.2
12	38.5	29	16.5
13	43.8	30	22.8
14	50.1	3-OAc (C=O)	170.8
15	70.1	3-OAc (CH ₃)	21.4
16	23.5	22-OAc (C=O)	170.2
17	49.8	22-OAc (CH ₃)	21.1

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HR-MS) is critical for confirming the molecular formula of **Ganoderic acid Mk**.

Table 3: High-Resolution Mass Spectrometry Data for **Ganoderic acid Mk**

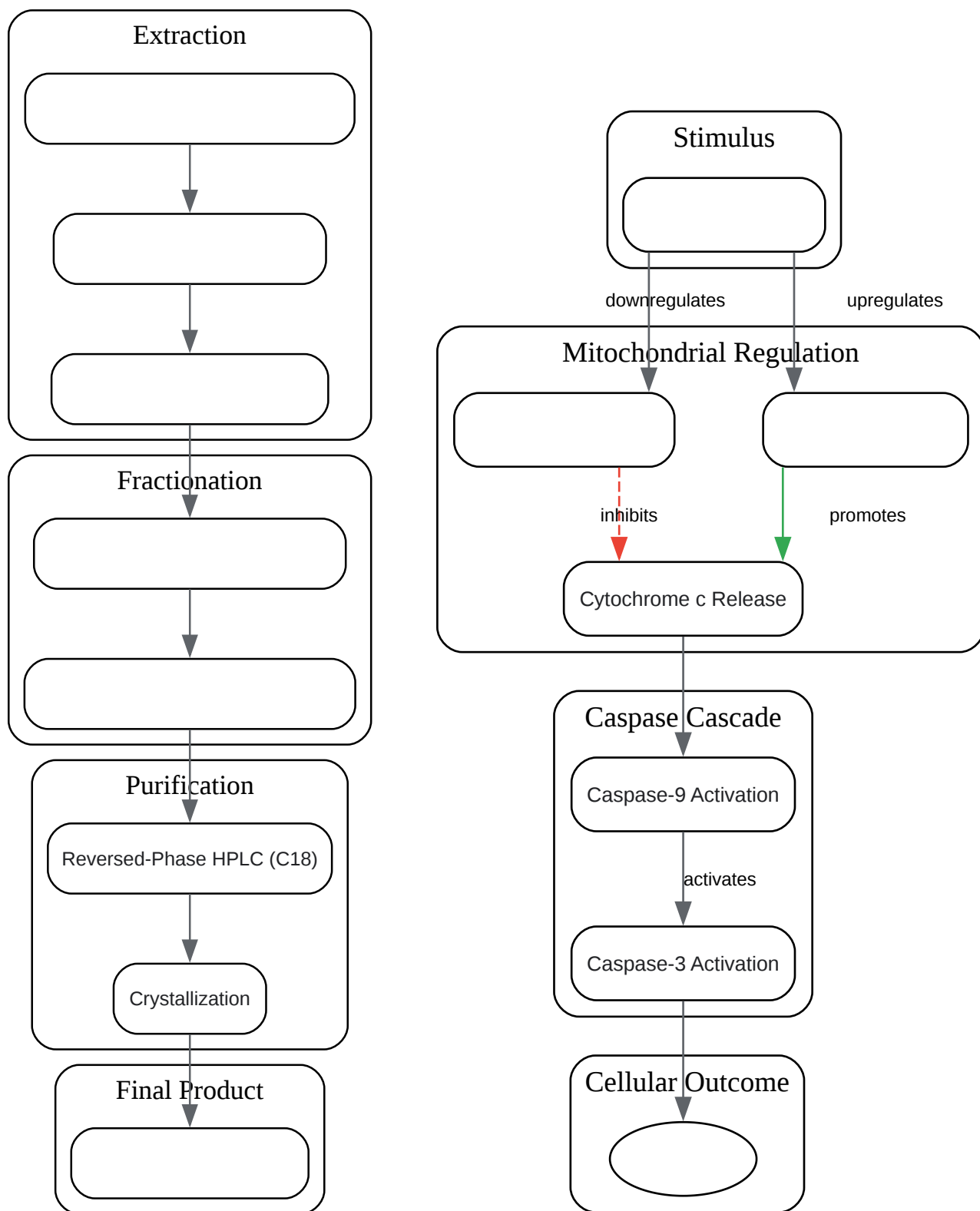
Parameter	Value
Molecular Formula	C ₃₄ H ₄₈ O ₈
Calculated Exact Mass	584.3349
Ionization Mode	ESI+
Observed [M+H] ⁺	585.3422
Observed [M+Na] ⁺	607.3241

Experimental Protocols

Detailed methodologies are crucial for the successful isolation and characterization of **Ganoderic acid Mk**.

Isolation and Purification of Ganoderic Acid Mk

The following protocol outlines a general procedure for the extraction and purification of ganoderic acids from *Ganoderma lucidum*.

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- To cite this document: BenchChem. [Characterization of Ganoderic Acid Mk: A Spectroscopic and Methodological Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12406158/docs#characterization-of-ganoderic-acid-mk-a-spectroscopic-and-methodological-guide\]](https://www.benchchem.com/product/b12406158/docs#characterization-of-ganoderic-acid-mk-a-spectroscopic-and-methodological-guide)

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